

In-Depth Technical Guide to 2-Iodo-4-methyl-1H-imidazole

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Compound of Interest

Compound Name: **2-Iodo-4-methyl-1H-imidazole**

Cat. No.: **B1296369**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Iodo-4-methyl-1H-imidazole, with the CAS number 73746-43-7, is a halogenated derivative of methylimidazole.^{[1][2]} The imidazole ring is a fundamental heterocyclic scaffold present in numerous biologically active molecules, making its derivatives, such as **2-Iodo-4-methyl-1H-imidazole**, valuable intermediates in medicinal chemistry and drug discovery. The introduction of an iodine atom to the imidazole core significantly influences its chemical reactivity and provides a versatile handle for further molecular modifications, particularly in the synthesis of novel therapeutic agents. This technical guide provides a comprehensive overview of the known properties, synthesis, and potential applications of **2-Iodo-4-methyl-1H-imidazole**.

Chemical and Physical Properties

Detailed experimental data on the physical properties of **2-Iodo-4-methyl-1H-imidazole** is not extensively available in the public domain. However, based on available information and the properties of its isomers, the following data can be summarized.

Property	Value	Source
CAS Number	73746-43-7	[1] [2]
Molecular Formula	C4H5IN2	[2]
Molecular Weight	208.00 g/mol	[2]
Appearance	Off-white to light yellow powder (inferred from isomers)	[3]

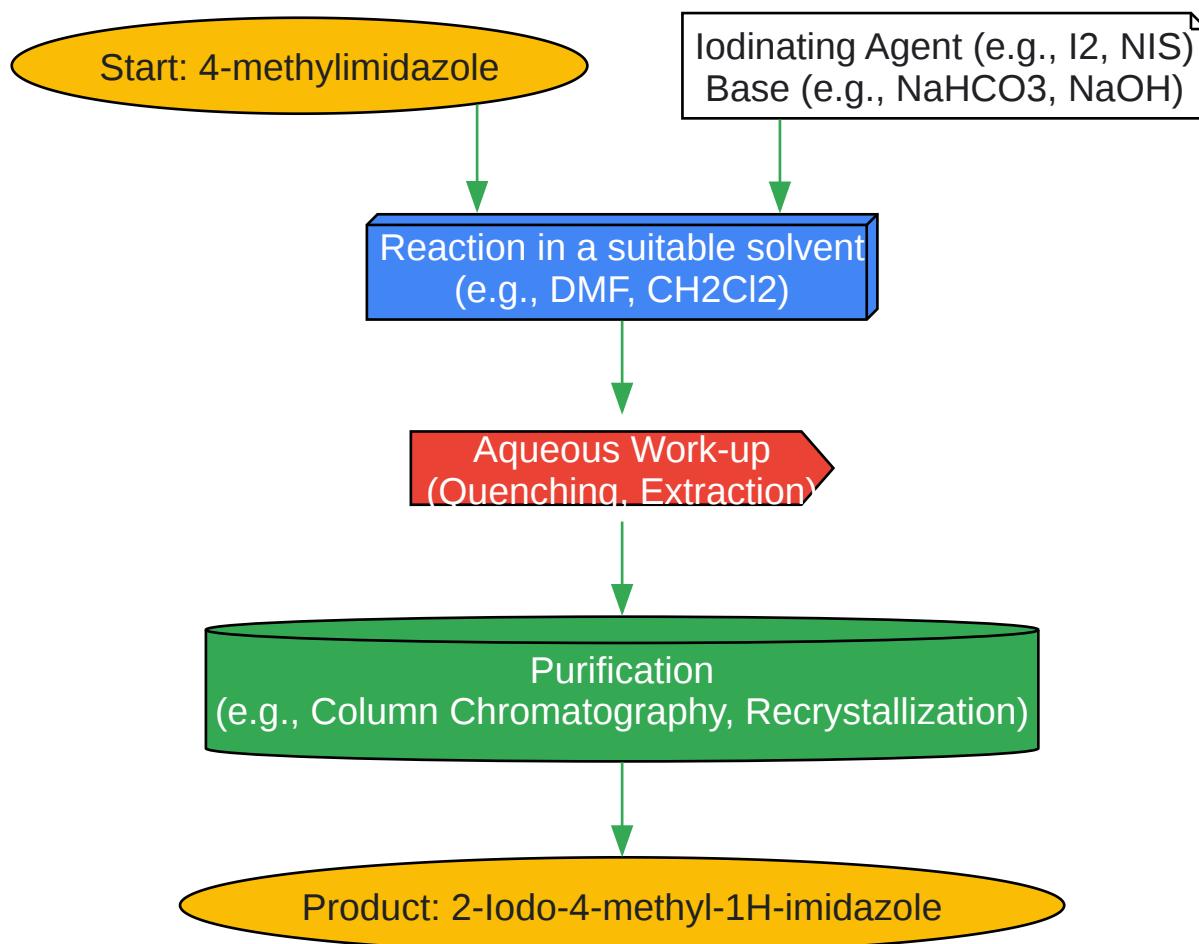
Note: Properties such as melting point, boiling point, and solubility for **2-Iodo-4-methyl-1H-imidazole** are not readily found in the searched literature. The appearance is inferred from a closely related isomer, 4-Iodo-2-methyl-1H-imidazole.

Synthesis

A specific, detailed experimental protocol for the synthesis of **2-Iodo-4-methyl-1H-imidazole** is not explicitly described in the available literature. However, general methods for the iodination of imidazoles can be adapted. The synthesis would likely involve the direct iodination of 4-methylimidazole as the starting material.

Conceptual Experimental Workflow for Synthesis

The following diagram illustrates a plausible synthetic workflow based on general knowledge of imidazole chemistry.



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Caption: Conceptual workflow for the synthesis of **2-Iodo-4-methyl-1H-imidazole**.

Biological Activity and Applications in Drug Discovery

While specific studies on the biological activity of **2-Iodo-4-methyl-1H-imidazole** are limited, the broader class of iodo-imidazole derivatives has garnered significant interest in pharmaceutical research. The imidazole scaffold is a key component in many existing drugs, and halogenation can enhance therapeutic properties.

Anticancer Potential

Derivatives of iodo-imidazoles are being explored for their potential as anticancer agents. For instance, novel 2-iodo-4-hydroxymethyl-1,5-diphenyl substituted-1H-imidazole derivatives have

been synthesized and evaluated for their in vitro cytotoxic effects against human breast cancer cell lines (MDA MB 4355).^[4] These studies suggest that the iodo-imidazole core can serve as a template for the development of new anticancer compounds. The mechanism of action for many imidazole-based anticancer drugs involves the inhibition of key signaling pathways or enzymes involved in cell proliferation and survival.

Antimicrobial and Antifungal Applications

The imidazole ring is a well-established pharmacophore in antifungal and antimicrobial agents. The presence of an iodine atom can modulate the lipophilicity and electronic properties of the molecule, potentially leading to enhanced antimicrobial activity. While direct evidence for **2-Iodo-4-methyl-1H-imidazole** is not available, its structural similarity to known antimicrobial imidazoles makes it a compound of interest for screening and development in this area.

Intermediate in Organic Synthesis

The primary and most documented application of iodo-imidazoles is as a versatile intermediate in organic synthesis.^[5] The carbon-iodine bond serves as a reactive site for various cross-coupling reactions, such as Suzuki, Sonogashira, and Heck couplings. These reactions allow for the facile introduction of diverse functional groups and the construction of complex molecular architectures, which is a cornerstone of modern drug discovery.

Conceptual Role in Drug Discovery Pipeline

The following diagram illustrates the central role of a functionalized imidazole, such as **2-Iodo-4-methyl-1H-imidazole**, as a building block in the drug discovery process.



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Caption: Role of **2-Iodo-4-methyl-1H-imidazole** as an intermediate in drug discovery.

Conclusion

2-Iodo-4-methyl-1H-imidazole is a chemical entity with significant potential as a building block in the synthesis of novel, biologically active compounds. While detailed experimental data for this specific isomer is scarce, the known reactivity of the iodo-imidazole scaffold and the broad pharmacological activities of imidazole derivatives highlight its importance for researchers in medicinal chemistry and drug development. Further investigation into the synthesis, characterization, and biological evaluation of **2-Iodo-4-methyl-1H-imidazole** is warranted to fully explore its therapeutic potential.

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